

# Application Notes and Protocols: 3-Hydroxypyridine 1-oxide in Organic Synthesis

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## Compound of Interest

Compound Name: 3-Hydroxypyridine 1-oxide

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These application notes provide a comprehensive overview of the synthetic utility of **3-hydroxypyridine 1-oxide**, focusing on its application in photochemical rearrangements. Detailed experimental protocols, quantitative data, and mechanistic visualizations are presented to facilitate its use in a research and development setting.

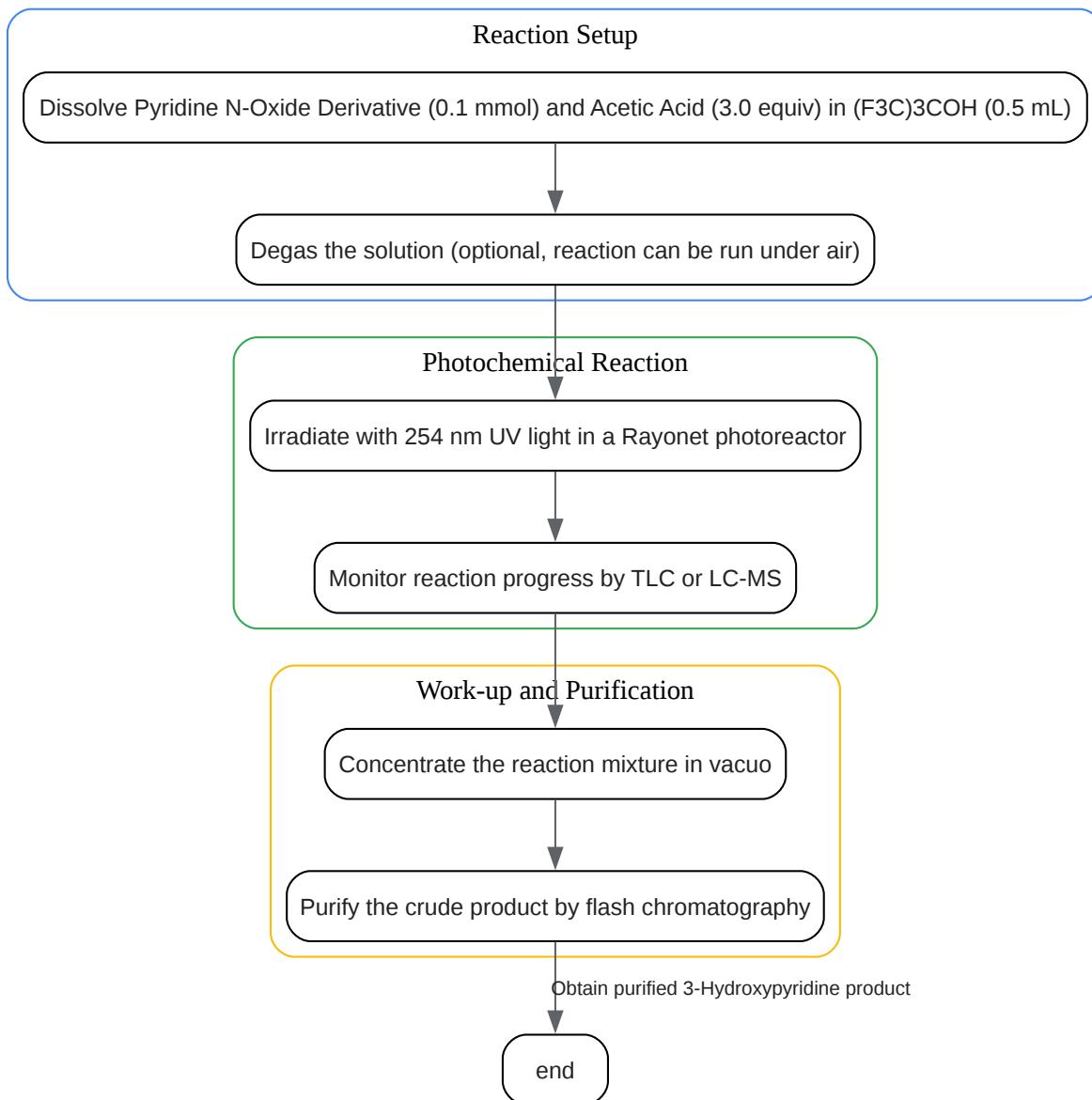
## Photochemical Valence Isomerization to Access C3-Hydroxylated Pyridines

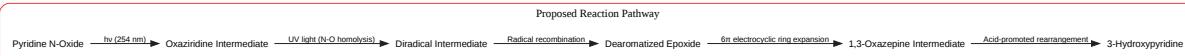
**3-Hydroxypyridine 1-oxide** and its parent compound, pyridine N-oxide, can undergo a photochemical valence isomerization to yield C3-hydroxylated pyridine derivatives. This metal-free transformation is notable for its operational simplicity and its ability to function with a diverse array of functional groups. The reaction proceeds via the formation of an oxaziridine intermediate upon UV irradiation, which then rearranges to the 3-hydroxypyridine product.[\[1\]](#)

General Reaction Scheme:

A substituted pyridine N-oxide, upon irradiation with UV light in the presence of an acid promoter, rearranges to the corresponding 3-hydroxypyridine.

The following diagram illustrates the general workflow for the photochemical hydroxylation of pyridine N-oxides.





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